

NMS-293: Application Notes and Protocols for Cell Culture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SV 293

Cat. No.: B1682837

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Introduction

NMS-293, also known as Itareparib or NMS-P293, is a potent and highly selective inhibitor of Poly(ADP-ribose) polymerase 1 (PARP-1).^{[1][2]} PARP-1 is a key enzyme in the DNA damage response (DDR) pathway, particularly in the repair of single-strand breaks. In cancer cells with deficiencies in other DNA repair pathways, such as those with BRCA1/2 or PTEN mutations, the inhibition of PARP-1 by NMS-293 leads to synthetic lethality, resulting in targeted cell death.^{[1][3]} This document provides detailed protocols for the use of NMS-293 in a cell culture setting, along with quantitative data and a description of its mechanism of action.

NMS-293 is characterized by its high selectivity for PARP-1 over PARP-2 and its ability to be used in combination with DNA-damaging agents like temozolomide (TMZ), particularly in models of glioblastoma.^{[2][3][4]}

Data Presentation

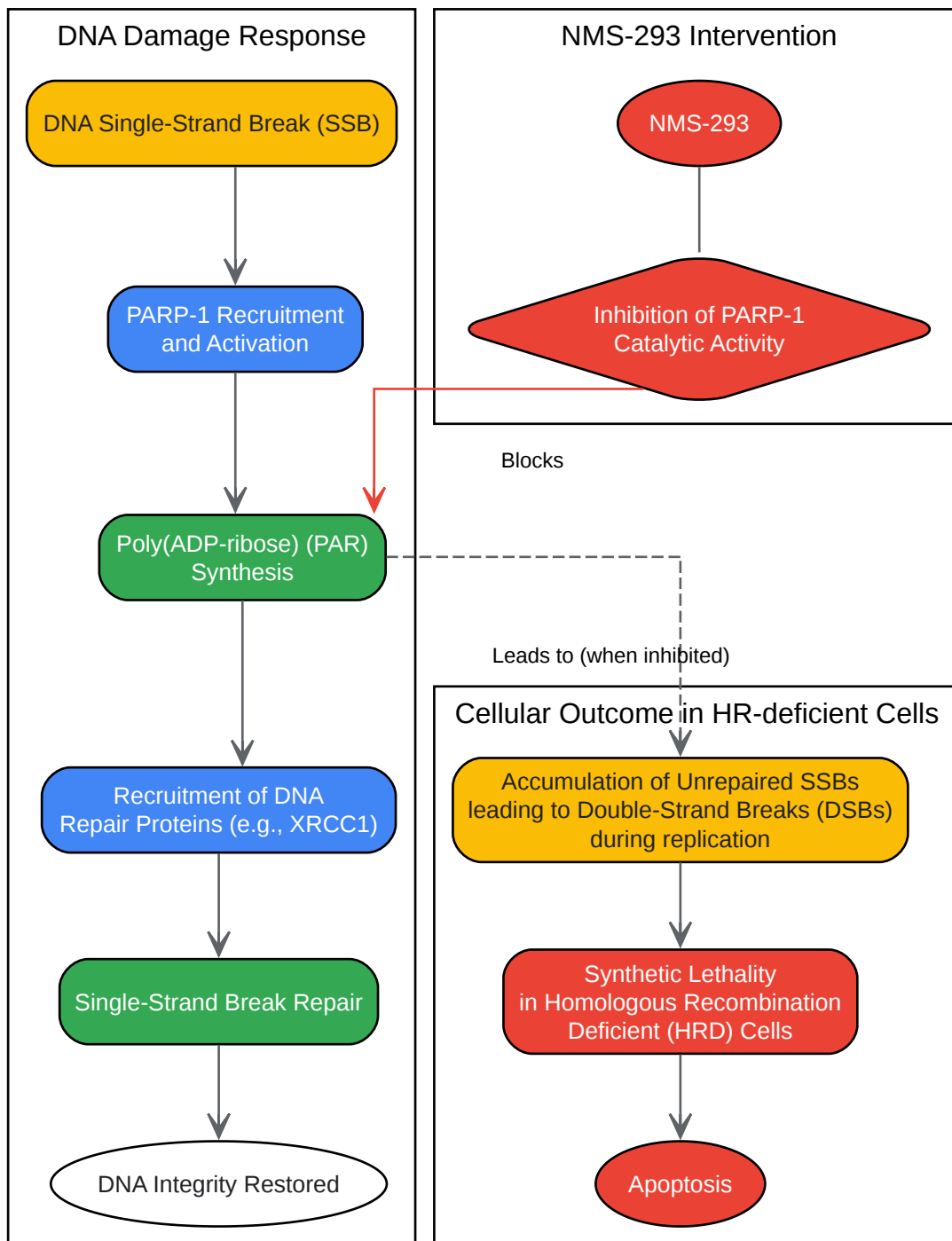
In Vitro Efficacy of NMS-293

Parameter	Cell Line	Genotype	IC50 (nM)	Assay Type	Reference
PAR Synthesis Inhibition	-	-	Single-digit nM	H2O2-induced PAR synthesis	[1]
PARP-1 Inhibition (Biochemical)	-	-	10.4	Biochemical Assay	[5]
Cell Viability	MDA-MB-436	BRCA1 mutant	Potent activity reported	Not specified	[3]
Cell Viability	Glioblastoma Models	-	Synergistic with TMZ	Not specified	[1] [3]

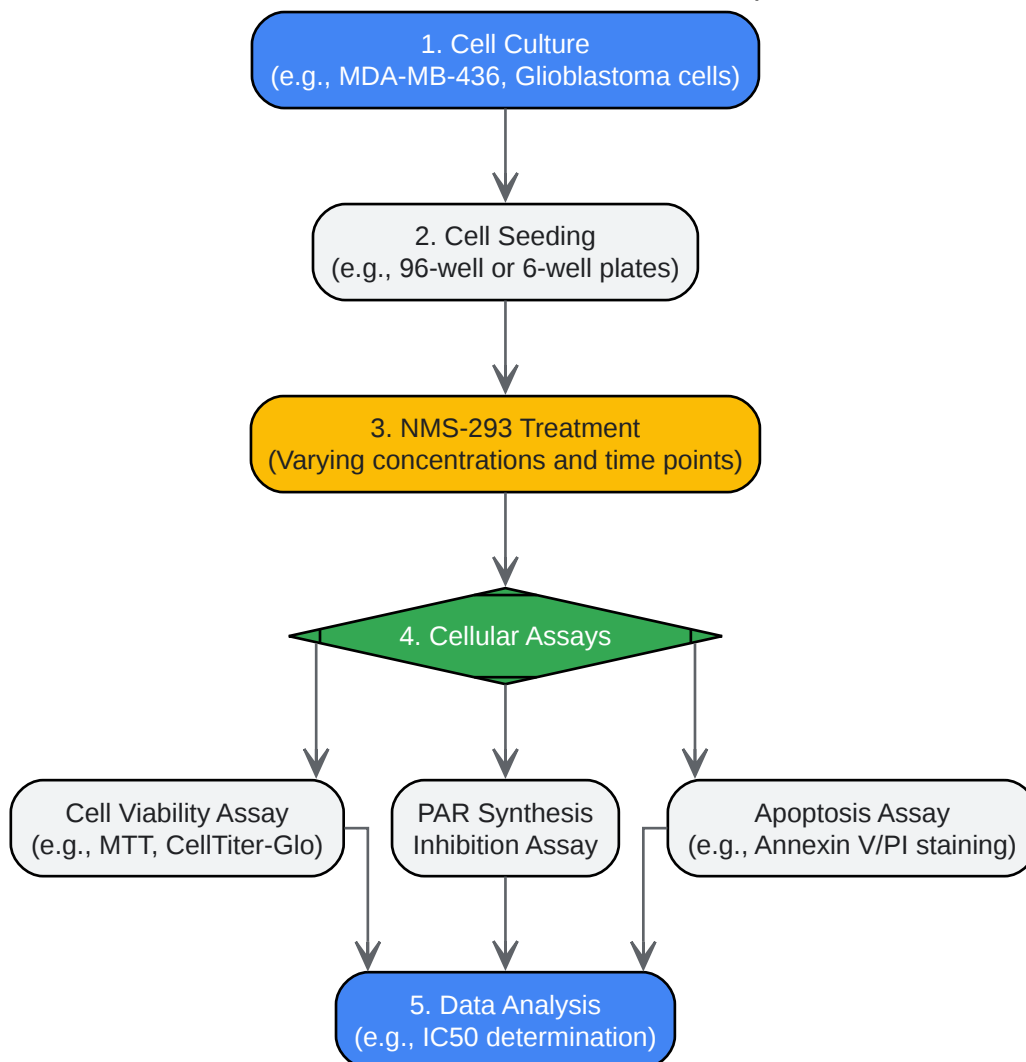
Signaling Pathway

The following diagram illustrates the role of PARP-1 in DNA single-strand break repair and the mechanism of action of NMS-293.

Mechanism of Action of NMS-293 in DNA Repair



General Workflow for NMS-293 In Vitro Experiments



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- To cite this document: BenchChem. [NMS-293: Application Notes and Protocols for Cell Culture]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682837#nms-293-experimental-protocol-for-cell-culture]

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